

# (1-Phenylpiperidin-4-yl)methanol molecular weight and formula

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## Compound of Interest

Compound Name: (1-Phenylpiperidin-4-yl)methanol

Cat. No.: B150845

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## Technical Data Sheet: (1-Phenylpiperidin-4-yl)methanol

This document provides a concise summary of the key physicochemical properties of **(1-Phenylpiperidin-4-yl)methanol**, a compound of interest in pharmaceutical research and development. The data presented is intended for researchers, scientists, and professionals in the field of drug development.

## Physicochemical Properties

The fundamental molecular characteristics of **(1-Phenylpiperidin-4-yl)methanol** are detailed in the table below. This information is critical for a variety of applications, including analytical method development, structural analysis, and computational modeling.

| Property          | Value                              |
|-------------------|------------------------------------|
| Molecular Formula | C <sub>12</sub> H <sub>17</sub> NO |
| Molecular Weight  | 191.27 g/mol <a href="#">[1]</a>   |
| CAS Number        | 697306-45-9 <a href="#">[1]</a>    |

The molecular formula and weight are essential for stoichiometric calculations in chemical synthesis and for the interpretation of mass spectrometry data.[\[1\]](#) The Chemical Abstracts

Service (CAS) number is a unique identifier for this specific chemical substance.

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## References

- 1. 697306-45-9|(1-Phenylpiperidin-4-yl)methanol|BLD Pharm [bldpharm.com]
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